

# Physicochemical Properties of Benzyl Bromide

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## Compound of Interest

Compound Name: Benzyl bromide

Cat. No.: B042689

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**Benzyl bromide** ( $C_6H_5CH_2Br$ ) is an organic compound in which a bromine atom replaces one of the hydrogen atoms of the methyl group in toluene.[1] It presents as a colorless to pale yellow liquid with a sharp, pungent odor.[1][2] This technical guide outlines its core physicochemical properties, specifically its molecular weight and density.

## Quantitative Data Summary

The fundamental physical properties of **benzyl bromide** are summarized in the table below. These values are critical for laboratory and industrial applications, influencing reaction stoichiometry, process design, and safety protocols.

Property	Value	Units	Conditions
Molecular Weight	171.03[1][2][3][4]	g/mol	-
Density	1.44[1][2]	g/cm <sup>3</sup>	at 20 °C
	1.438[5][6]	g/mL	at 25 °C

## Methodology and Determination

**Molecular Weight Calculation:** The molecular weight of a compound is a fundamental property derived from its chemical formula and the standard atomic weights of its constituent elements as defined by IUPAC. For **benzyl bromide** ( $C_7H_7Br$ ), the calculation is as follows:

- (7 x Atomic Weight of Carbon) + (7 x Atomic Weight of Hydrogen) + (1 x Atomic Weight of Bromine)

This calculation yields the widely accepted value of 171.03 g/mol .<sup>[1][2][3][4]</sup>

Density Measurement: The density of a liquid, such as **benzyl bromide**, is typically determined experimentally using standard laboratory protocols. Common methods include:

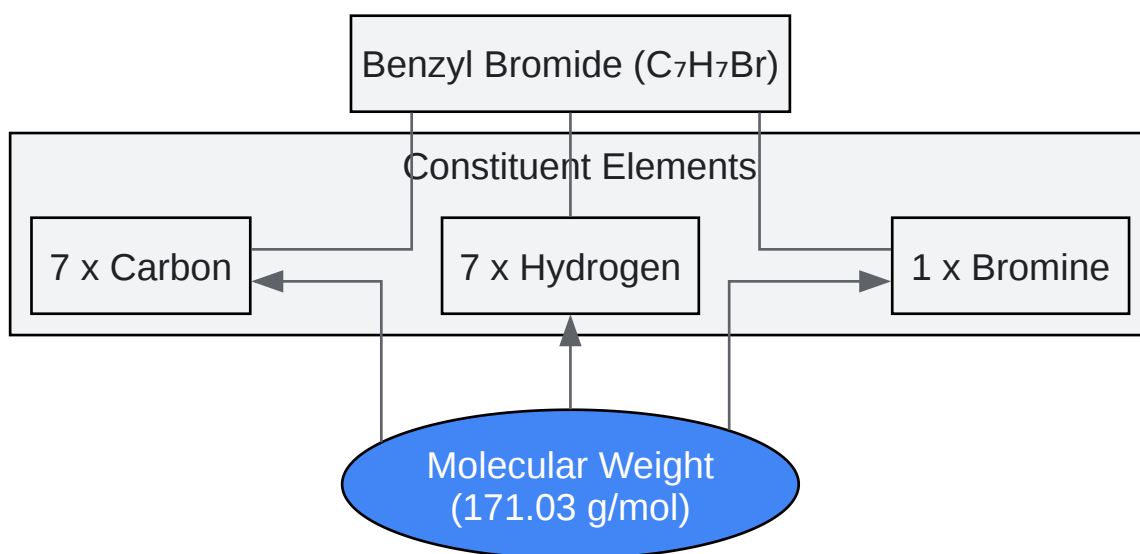
- **Pycnometry:** This method involves precisely measuring the mass of a known volume of the liquid using a calibrated glass vessel called a pycnometer. The density is calculated by dividing the mass of the liquid by its volume.
- **Hydrometry:** A hydrometer, a calibrated instrument that floats in the liquid, is used to measure the specific gravity. This value can then be converted to density.
- **Oscillating U-tube Densitometry:** This modern technique measures the oscillation frequency of a U-shaped tube filled with the sample. The frequency is directly related to the density of the liquid.

The reported density of **benzyl bromide** is approximately 1.44 g/cm<sup>3</sup> at 20°C.<sup>[1][2][3]</sup> It is important to note the temperature dependence of density; for instance, a value of 1.438 g/mL is cited at 25°C.<sup>[5][6]</sup>

## Logical and Workflow Representations

While complex biological or chemical processes can be visualized with pathway diagrams, the determination of fundamental physicochemical properties like molecular weight follows a direct, logical calculation rather than a multi-step workflow or signaling pathway. The relationship is a straightforward calculation based on the compound's atomic composition.

Below is a DOT script representation of the logical basis for calculating molecular weight.



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*Calculation of Molecular Weight from Atomic Composition.*

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